

4-Azidophenylarsonic acid CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Azidophenylarsonic acid

Cat. No.: B12366819

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An In-depth Technical Guide to 4-Azidophenylarsonic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Azidophenylarsonic acid**, a compound of interest in immunological research. Due to the limited availability of public data for this specific molecule, this guide also includes information on the closely related and well-documented precursor, 4-Aminophenylarsonic acid, to provide a more complete context.

Chemical Identity and Properties

4-Azidophenylarsonic acid is an organoarsenic compound characterized by the presence of an azide functional group. While it is cited as a tool in immunological studies, a dedicated CAS number is not readily available in public chemical databases. The molecular weight has been reported by commercial suppliers.

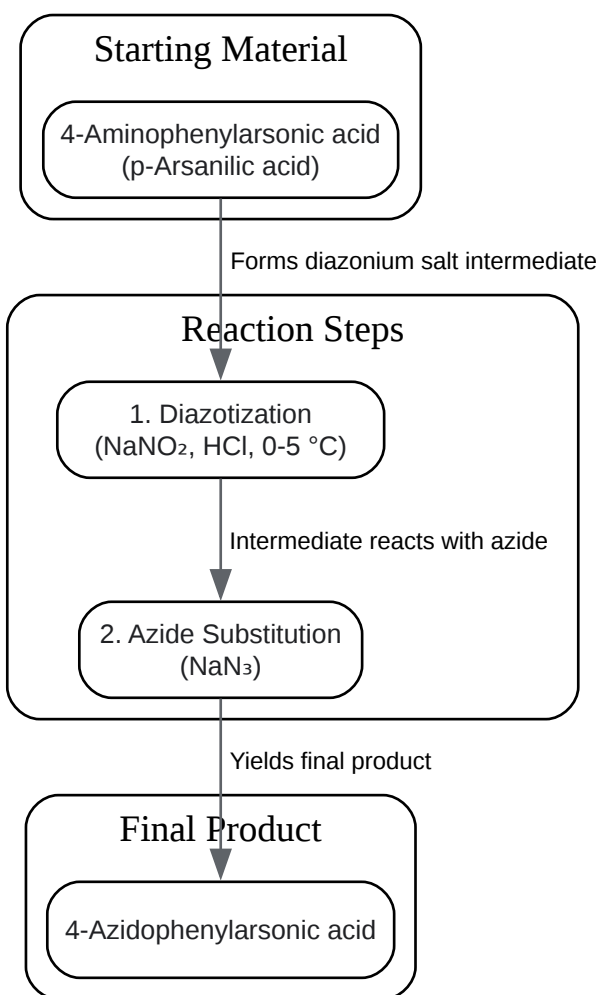
Table 1: Physicochemical Properties of **4-Azidophenylarsonic Acid** and its Precursor

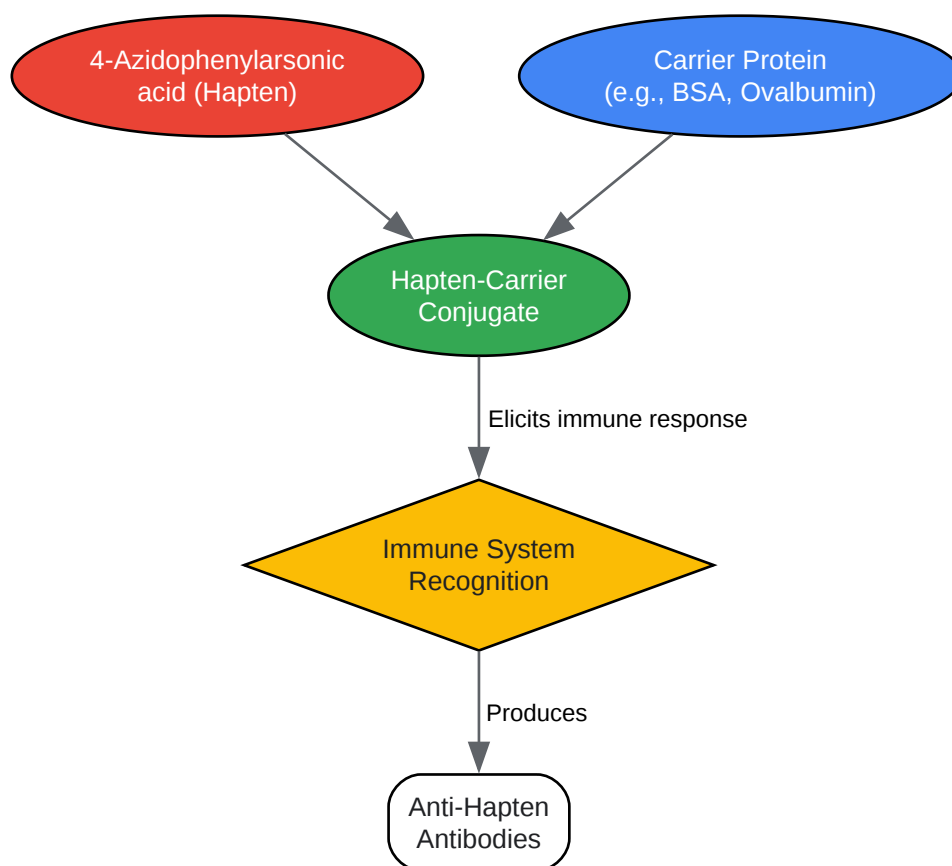
Property	4-Azidophenylarsonic Acid	4-Aminophenylarsonic Acid (p-Arsanilic Acid)
CAS Number	Not Available	98-50-0[1][2][3]
Molecular Formula	C ₆ H ₆ AsN ₃ O ₃	C ₆ H ₈ AsNO ₃ [1][2]
Molecular Weight	243.05	217.05 g/mol [3]
Appearance	-	White to light yellow powder or crystals[1]
Melting Point	-	≥300 °C[3]
Solubility	-	Sparingly soluble in cold water; soluble in concentrated mineral acids, alkali carbonate solutions, alcohol, and diethyl ether. Practically insoluble in acetone, benzene, and chloroform.[3]
Synonyms	p-Azidophenylarsonic acid	p-Arsanilic acid, 4-Aminobenzearsonic acid[1]

Synthesis

A specific, peer-reviewed synthesis protocol for **4-Azidophenylarsonic acid** is not readily found in the scientific literature. However, a plausible and common method for its synthesis would involve the diazotization of its precursor, 4-Aminophenylarsonic acid (p-arsanilic acid), followed by a reaction with an azide salt, such as sodium azide. This is a standard chemical transformation for converting an aromatic amine to an aromatic azide.

Plausible Synthesis Workflow





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References

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- 2. (4-AMINOPHENYL)ARSONIC ACID | CAS 98-50-0 [matrix-fine-chemicals.com]
- 3. 4-Aminophenylarsonic acid CAS#: 98-50-0 [m.chemicalbook.com]
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